

Dihexyl Phthalate: A Comprehensive Technical Guide to its Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihexyl phthalate (DHP), a member of the phthalate ester family, is a synthetic chemical compound primarily utilized as a plasticizer to enhance the flexibility and durability of various polymers. Its presence in numerous consumer and industrial products necessitates a thorough understanding of its physical and chemical characteristics for risk assessment, toxicological studies, and the development of safer alternatives. This technical guide provides an in-depth overview of the core physical and chemical properties of **dihexyl phthalate**, detailed experimental methodologies for their determination, and a summary of its chemical reactivity and metabolic pathways.

Chemical Identity

IUPAC Name: Dihexyl benzene-1,2-dicarboxylate[1]

• Synonyms: Di-n-hexyl phthalate, Phthalic acid dihexyl ester[1]

CAS Number: 84-75-3[1][2]

• EC Number: 201-559-5[1][2]

Molecular Formula: C20H30O4[1][2]



Molecular Weight: 334.45 g/mol [2][3]

Physical Properties

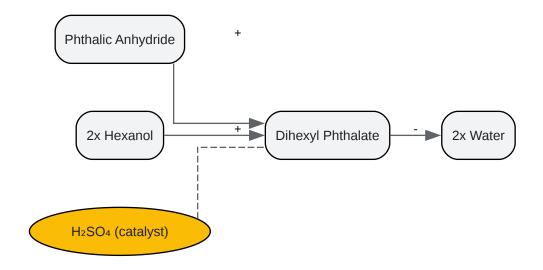
Dihexyl phthalate is typically a clear, colorless to yellowish, oily liquid with a slight aromatic odor.[1][2][3] Its key physical properties are summarized in the table below.

Property	Value	Reference
Appearance	Clear, colorless to yellowish oily liquid	[1][2][3]
Odor	Slight aromatic odor	[1][2]
Melting Point	-58 °C	[2][4]
Boiling Point	333 - 350 °C	[2][4][5]
Density	1.01 g/cm ³	[4][6]
Vapor Pressure	1.4×10^{-5} mmHg at 25 °C	[1]
Water Solubility	0.05 - 0.24 mg/L at 20-25 °C	[1][2]
Refractive Index	1.486 - 1.489 at 20 °C	[7]
Flash Point	177 °C	[5]
Log Kow (Octanol-Water Partition Coefficient)	6.82	[1]

Chemical Properties and Reactivity Synthesis

Dihexyl phthalate is synthesized via the esterification of phthalic anhydride with hexanol. This reaction is typically catalyzed by a strong acid, such as sulfuric acid.[2] The excess hexanol and the water produced during the reaction are removed to drive the equilibrium towards the formation of the diester.





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Caption: Synthesis of Dihexyl Phthalate.

Hydrolysis

Dihexyl phthalate can undergo hydrolysis, particularly under acidic or alkaline conditions, to form monohexyl phthalate and eventually phthalic acid and hexanol. In biological systems, this hydrolysis is catalyzed by enzymes such as lipases and esterases.[8][9]

Decomposition

Upon heating to decomposition, dihexyl phthalate may emit acrid smoke and irritating fumes.

Experimental Protocols for Property Determination

The determination of the physical and chemical properties of **dihexyl phthalate** should follow standardized methodologies to ensure data quality and comparability. The OECD Guidelines for the Testing of Chemicals provide a framework of internationally accepted methods.[5][10] [11]

Melting Point Determination (OECD Guideline 102)

- Principle: This method involves heating a sample of the substance in a capillary tube and observing the temperature range over which it melts.
- Apparatus: Capillary tube melting point apparatus, thermometer.



Procedure:

- A small, dry sample of dihexyl phthalate is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in a heating block or bath adjacent to a calibrated thermometer.
- The temperature is raised at a slow, controlled rate.
- The temperatures at which melting begins and is complete are recorded as the melting range.

Boiling Point Determination (OECD Guideline 103)

- Principle: The boiling point is determined by measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Distillation apparatus or a dynamic method apparatus.
- Procedure:
 - The dihexyl phthalate sample is placed in a heating flask.
 - The pressure is controlled, and the sample is heated.
 - The temperature at which the liquid boils and its vapor condenses is recorded. For high boiling point substances like dihexyl phthalate, vacuum distillation is often employed to prevent decomposition.

Density Determination (OECD Guideline 109)

- Principle: The density is the mass per unit volume of the substance.
- Apparatus: Pycnometer, oscillating densitometer, or a hydrometer.
- Procedure (using a pycnometer):
 - The mass of a clean, dry pycnometer is determined.



- The pycnometer is filled with **dihexyl phthalate**, and its mass is measured again.
- The volume of the pycnometer is known or can be determined using a reference substance (e.g., water).
- The density is calculated by dividing the mass of the dihexyl phthalate by the volume of the pycnometer.

Water Solubility Determination (OECD Guideline 105)

- Principle: The column elution method or the flask method can be used to determine the saturation mass concentration of the substance in water.
- Procedure (Flask Method):
 - An excess amount of dihexyl phthalate is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
 - The aqueous phase is separated from the undissolved substance by centrifugation or filtration.
 - The concentration of dihexyl phthalate in the aqueous phase is determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

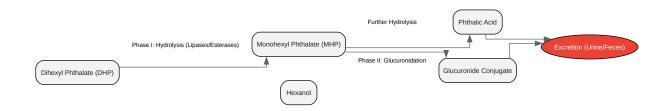
Biological Interactions and Signaling Pathways

Phthalates, including **dihexyl phthalate**, are known endocrine-disrupting chemicals that can interfere with various biological signaling pathways.

Metabolic Pathway

The metabolism of **dihexyl phthalate** in the body primarily involves a two-phase process. Phase I is characterized by the hydrolysis of the diester to its monoester, monohexyl phthalate (MHP), and hexanol. Phase II involves the conjugation of MHP with glucuronic acid to form a more water-soluble conjugate that can be readily excreted.





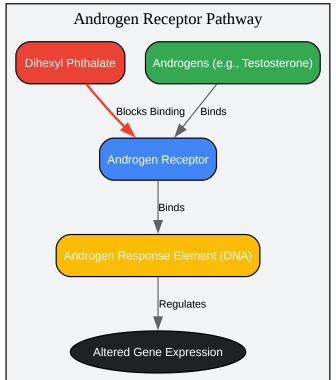
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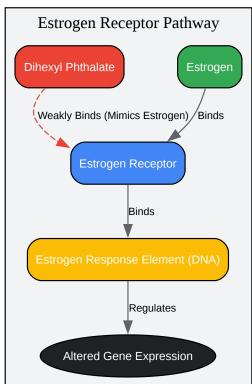
Caption: Metabolic Pathway of **Dihexyl Phthalate**.

Endocrine Disruption Signaling

Dihexyl phthalate can act as an antagonist to androgen receptors and may exhibit weak estrogenic activity, thereby disrupting the normal hormonal balance. This interference can lead to adverse effects on the reproductive system.







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Caption: Endocrine Disruption by **Dihexyl Phthalate**.

Conclusion

This technical guide provides a comprehensive summary of the physical and chemical properties of **dihexyl phthalate**, along with standardized experimental methodologies for their determination. The information presented is crucial for researchers and professionals in the fields of toxicology, environmental science, and drug development for assessing the potential risks associated with this compound and for the development of safer alternatives. The elucidation of its metabolic and signaling pathway interactions highlights the mechanisms through which it may exert its biological effects.



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